

Application Note and Protocol: MSD-Based SORT1-PGRN Interaction Assay

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Compound of Interest

Compound Name: SORT-PGRN interaction inhibitor 3

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Introduction

Progranulin (PGRN) is a secreted glycoprotein with critical roles in neuronal survival, lysosomal function, and inflammation. Mutations in the GRN gene leading to progranulin haploinsufficiency are a major cause of frontotemporal lobar degeneration (FTLD). Sortilin (SORT1) has been identified as a key cell surface receptor that binds to PGRN and mediates its endocytosis and subsequent lysosomal degradation.[1][2][3][4] The interaction between SORT1 and the C-terminus of PGRN is therefore a critical control point for regulating extracellular PGRN levels.[1][3] Targeting this interaction to increase extracellular PGRN is a promising therapeutic strategy for FTD and other neurodegenerative diseases.[1][5][6][7][8]

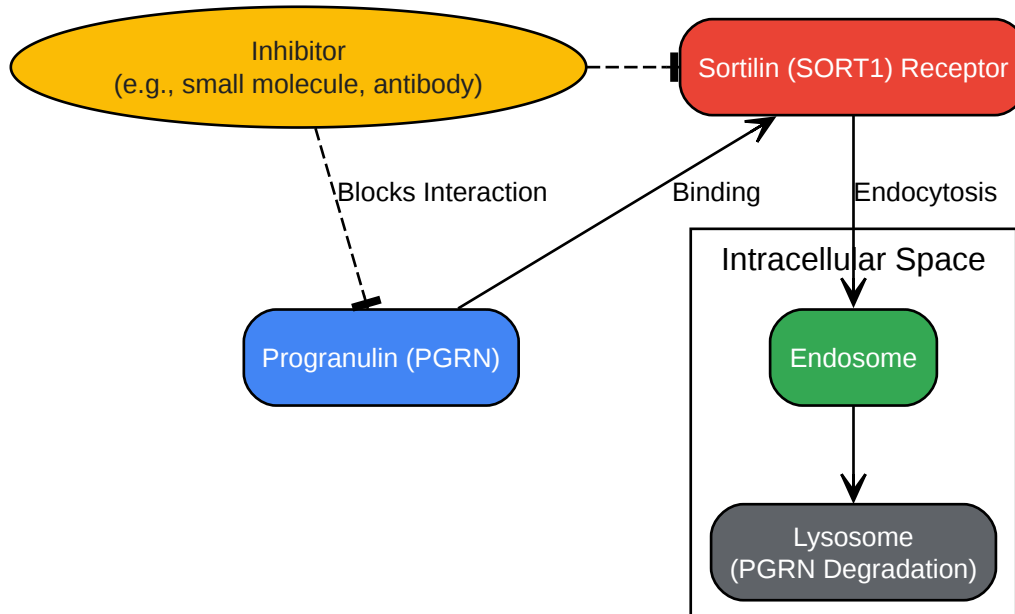
This document provides a detailed protocol for a Meso Scale Discovery (MSD) based assay to quantitatively measure the interaction between SORT1 and PGRN. The MSD platform offers high sensitivity, a wide dynamic range, and a streamlined workflow, making it well-suited for studying protein-protein interactions and for screening potential inhibitors.[9][10][11] This assay can be adapted for various research applications, including the characterization of binding

kinetics and the high-throughput screening of small molecules or biologics that disrupt the SORT1-PGRN interaction.[1]

Principle of the Assay

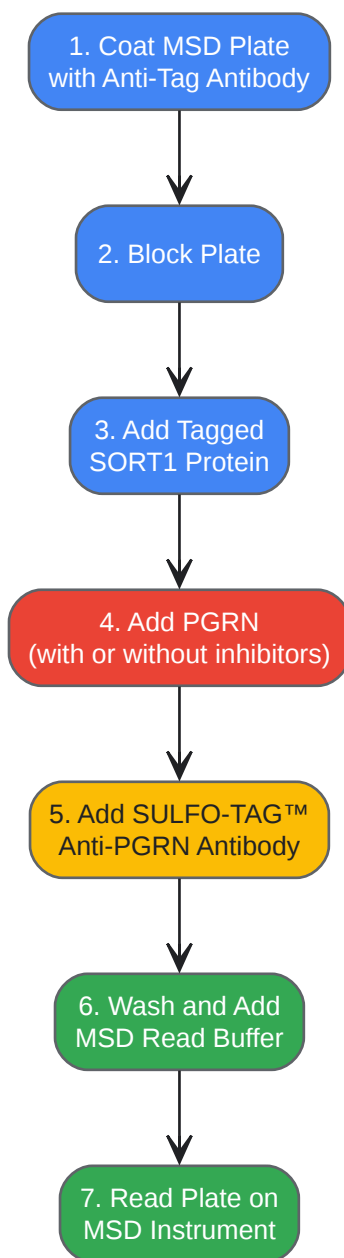
This solid-phase, electrochemiluminescence-based immunoassay quantifies the binding of PGRN to immobilized SORT1. The assay is configured in a sandwich-style format on a 96-well MSD plate. A specific antibody is coated on the carbon electrode surface of the MSD plate to capture tagged SORT1 protein. Subsequently, a solution containing PGRN is added. The amount of bound PGRN is then detected using a SULFO-TAG™ labeled anti-PGRN antibody. The application of an electrical current to the plate electrodes initiates an electrochemiluminescent reaction, and the intensity of the emitted light is proportional to the amount of PGRN bound to SORT1.

Signaling Pathway and Assay Workflow Diagrams



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Caption: SORT1-PGRN signaling pathway and point of inhibition.



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